

Solubility of 2-(Trimethylsilyloxy)ethyl Methacrylate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 2-(Trimethylsilyloxy)ethyl methacrylate

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This technical guide provides a comprehensive overview of the solubility characteristics of **2-(Trimethylsilyloxy)ethyl methacrylate** (HEMA-TMS). Due to the limited availability of specific quantitative solubility data in public literature, this document focuses on providing a qualitative understanding of its solubility, detailed experimental protocols for determining precise solubility, and relevant physicochemical properties.

Core Concepts and Physicochemical Properties

2-(Trimethylsilyloxy)ethyl methacrylate is a methacrylate ester containing a bulky, non-polar trimethylsilyl group. This structural feature is the primary determinant of its solubility profile. The presence of the trimethylsilyloxy group enhances its solubility in organic solvents while limiting its solubility in water^[1]. The molecule is also sensitive to moisture and can slowly react with water, which can influence solubility measurements over time^[2].

Table 1: Physicochemical Properties of **2-(Trimethylsilyloxy)ethyl Methacrylate**

Property	Value	Reference
CAS Number	17407-09-9	[3]
Molecular Formula	C ₉ H ₁₈ O ₃ Si	[3]
Molecular Weight	202.32 g/mol	[3]
Appearance	Colorless to light yellow, clear liquid	[1][2]
Density	0.928 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.428	
Vapor Pressure	<5 mmHg at 25 °C	
Flash Point	77 °C (closed cup)	

Qualitative Solubility Profile

General statements from chemical suppliers and databases indicate that **2-(Trimethylsilyloxy)ethyl methacrylate** is soluble in "common organic solvents"[1]. However, one source notes that it is "Difficult to mix," which may suggest a slow rate of dissolution or the potential for incomplete mixing at higher concentrations[2]. Its solubility in water is described as limited[1].

Quantitative Solubility Data

A comprehensive search of scientific literature and chemical databases did not yield a broad, tabulated set of quantitative solubility data for **2-(Trimethylsilyloxy)ethyl methacrylate** in common organic solvents. However, one study has investigated its phase behavior in supercritical carbon dioxide, providing specific solubility data under those conditions.

Table 2: Solubility of **2-(Trimethylsilyloxy)ethyl Methacrylate** in Supercritical Carbon Dioxide

Temperature (K)	Pressure (MPa)	Mole Fraction Solubility
313.2	Up to ~22.5	Data correlated with PC-SAFT EoS
333.2	Up to ~22.5	Data correlated with PC-SAFT EoS
353.2	Up to ~22.5	Data correlated with PC-SAFT EoS
373.2	Up to ~22.5	Data correlated with PC-SAFT EoS
393.2	Up to ~22.5	Data correlated with PC-SAFT EoS

Note: This table is a summary of the experimental conditions reported in the cited literature. The original paper should be consulted for the detailed solubility curves and data correlation[4].

Experimental Protocols for Solubility Determination

For researchers requiring precise solubility data, the following experimental protocols are recommended.

Method 1: Gravimetric Determination of Solubility

This is a standard method for determining the solubility of a liquid in a solvent.

Materials:

- 2-(Trimethylsilyloxy)ethyl methacrylate
- Selected organic solvent(s)

- Analytical balance
- Vials with secure caps
- Vortex mixer or magnetic stirrer
- Temperature-controlled environment (e.g., water bath or incubator)

Procedure:

- Add a known mass of the selected organic solvent to a series of vials.
- To each vial, add a small, precisely weighed amount of **2-(Trimethylsilyloxy)ethyl methacrylate**.
- Securely cap the vials and vigorously mix using a vortex mixer or magnetic stirrer until the solute is fully dissolved.
- Continue adding small, weighed increments of the methacrylate to each vial, ensuring complete dissolution after each addition.
- The point at which no more solute will dissolve, and a separate phase persists even after prolonged mixing, is the saturation point.
- Record the total mass of **2-(Trimethylsilyloxy)ethyl methacrylate** added to determine the solubility at that temperature.
- Express solubility as g/100g of solvent or other appropriate units.

Method 2: Visual Method for Rapid Screening

This method is suitable for a quick assessment of solubility.

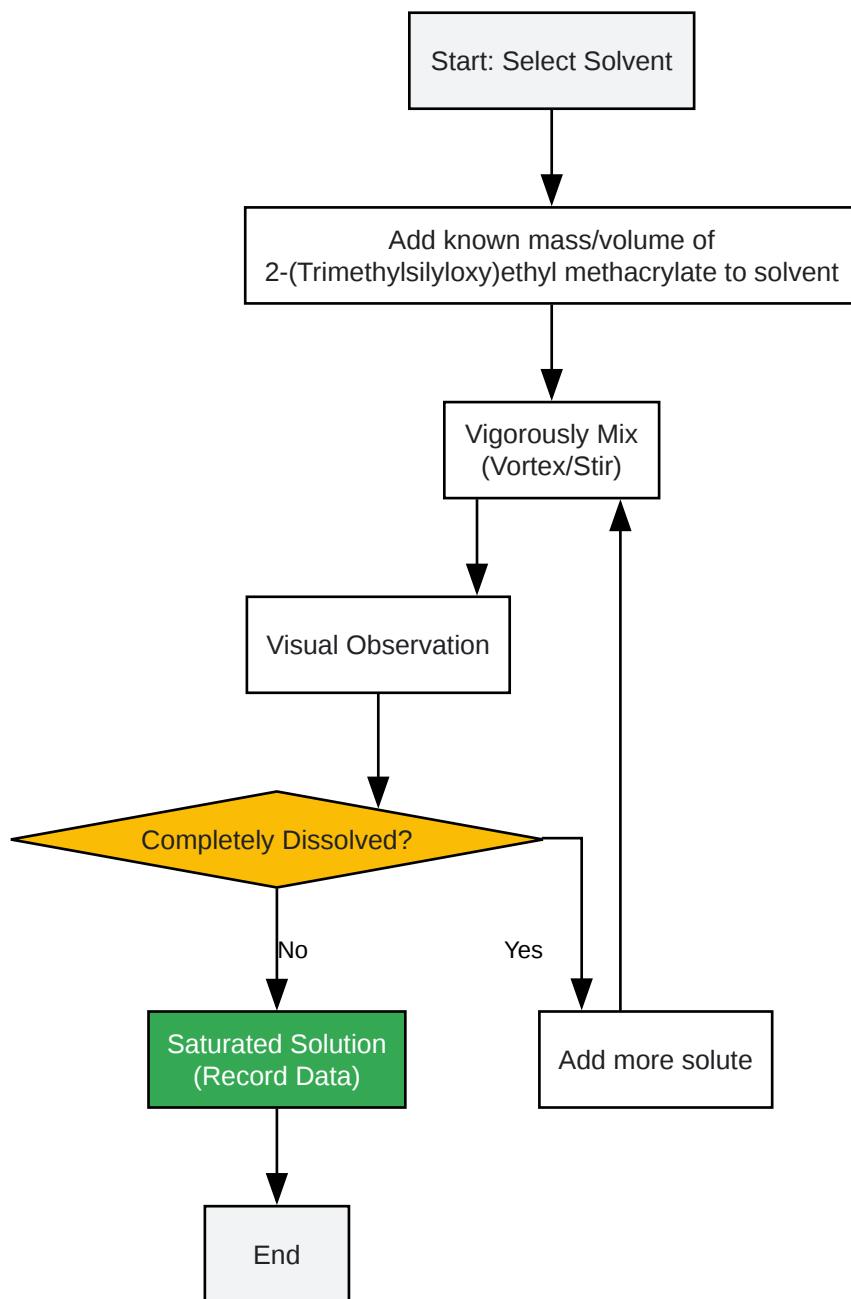
Procedure:

- Place a small, known volume or mass of **2-(Trimethylsilyloxy)ethyl methacrylate** into a clear test tube or vial[5].
- Gradually add the chosen organic solvent in small, measured volumes[5].

- After each addition, cap and shake the container vigorously for a set period (e.g., 30-60 seconds)[6].
- Visually inspect the mixture against a well-lit background for any signs of undissolved droplets or phase separation[6].
- The solubility can be qualitatively categorized as miscible, partially soluble, or immiscible.

Logical Workflow for Solubility Testing

The following diagram illustrates a logical workflow for determining the solubility of **2-(Trimethylsilyloxy)ethyl methacrylate**.



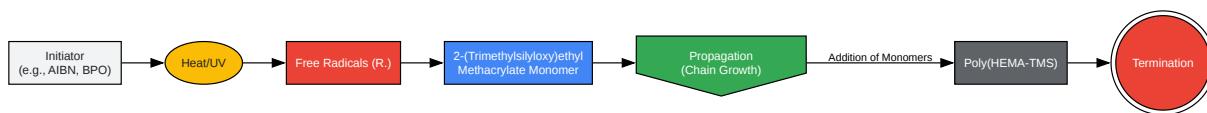
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Caption: Workflow for determining the solubility of a liquid solute.

Role in Polymerization

2-(Trimethylsilyloxy)ethyl methacrylate is a monomer used in free-radical polymerization to introduce silyl ether functionalities into polymers. This is often a precursor step to create hydrophilic polymers, as the trimethylsilyl group can be cleaved to reveal a hydroxyl group.

The following diagram outlines the general steps of free-radical polymerization involving this monomer.



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Caption: Free-radical polymerization of **2-(Trimethylsilyloxy)ethyl methacrylate**.

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